

Navigating the Synthesis and Characterization of Substituted Chloroacetophenones: A Technical Guide

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Compound of Interest

Compound Name:	2-Chloro-1-(2,4-diaminophenyl)ethanone
CAS No.:	163595-54-8
Cat. No.:	B067541

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

The synthesis and characterization of substituted chloroacetophenones are of significant interest to the pharmaceutical and fine chemical industries. These compounds often serve as critical intermediates in the development of novel therapeutic agents and other complex organic molecules. This guide addresses the inquiry into the molecular weight and properties of **2-Chloro-1-(2,4-diaminophenyl)ethanone**. However, a comprehensive search of established chemical literature and databases reveals a notable absence of specific data for this particular compound, suggesting it may be a novel or sparsely documented chemical entity.

This guide, therefore, uses the closely related and well-documented compound, 2-Chloro-1-(2,4-dihydroxyphenyl)ethanone, as a case study to provide a robust framework for the characterization, synthesis, and safety considerations applicable to this class of molecules. By

examining this analogue, we can infer methodologies and anticipate the chemical behavior of similar structures, including the target compound.

Physicochemical Properties and Molecular Weight Determination

A foundational step in the characterization of any chemical compound is the determination of its molecular weight and other key physicochemical properties.

Molecular Weight of 2-Chloro-1-(2,4-diaminophenyl)ethanone (Theoretical)

While direct experimental data for **2-Chloro-1-(2,4-diaminophenyl)ethanone** is not readily available, we can deduce its molecular formula and calculate its theoretical molecular weight. The chemical structure consists of a chloroacetyl group attached to a 2,4-diaminophenyl ring.

- Chemical Formula: $C_8H_9ClN_2O$

Based on this formula, the molecular weight can be calculated using the atomic weights of its constituent elements:

- Carbon (C): $8 * 12.011 \text{ g/mol} = 96.088 \text{ g/mol}$
- Hydrogen (H): $9 * 1.008 \text{ g/mol} = 9.072 \text{ g/mol}$
- Chlorine (Cl): $1 * 35.453 \text{ g/mol} = 35.453 \text{ g/mol}$
- Nitrogen (N): $2 * 14.007 \text{ g/mol} = 28.014 \text{ g/mol}$
- Oxygen (O): $1 * 15.999 \text{ g/mol} = 15.999 \text{ g/mol}$

Calculated Molecular Weight: 184.63 g/mol

Physicochemical Data for the Analogue: 2-Chloro-1-(2,4-dihydroxyphenyl)ethanone

In contrast, the dihydroxy analogue is well-characterized. Its properties provide a valuable reference point.

Property	Value	Source
Molecular Formula	C ₈ H ₇ ClO ₃	
Molecular Weight	186.59 g/mol	[1]
CAS Number	25015-92-3	[2]
Physical Form	Solid	
Purity	95%	
Storage Temperature	2-8°C under an inert atmosphere	

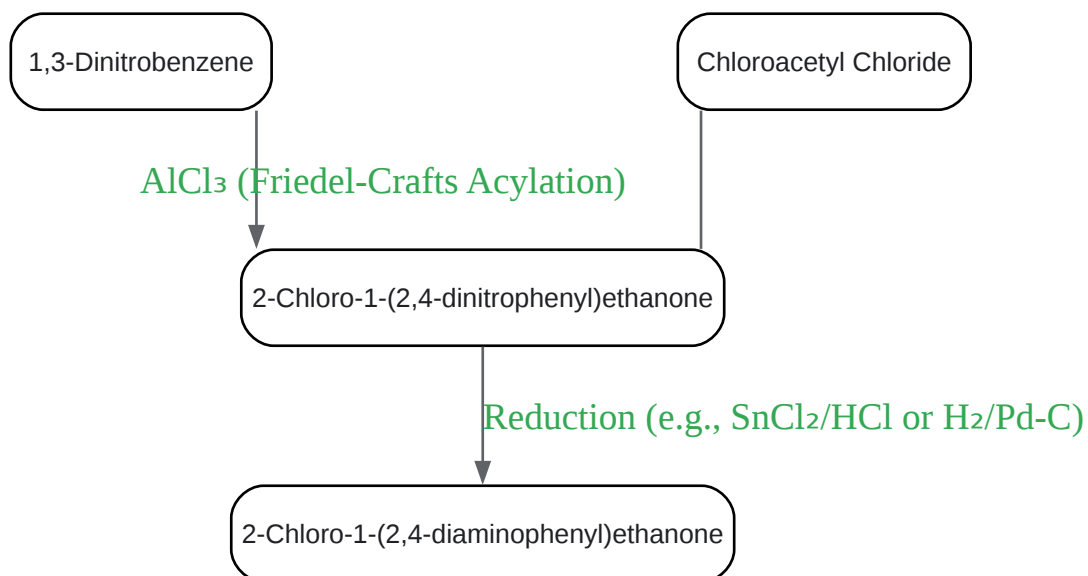
Synthesis and Reaction Mechanisms

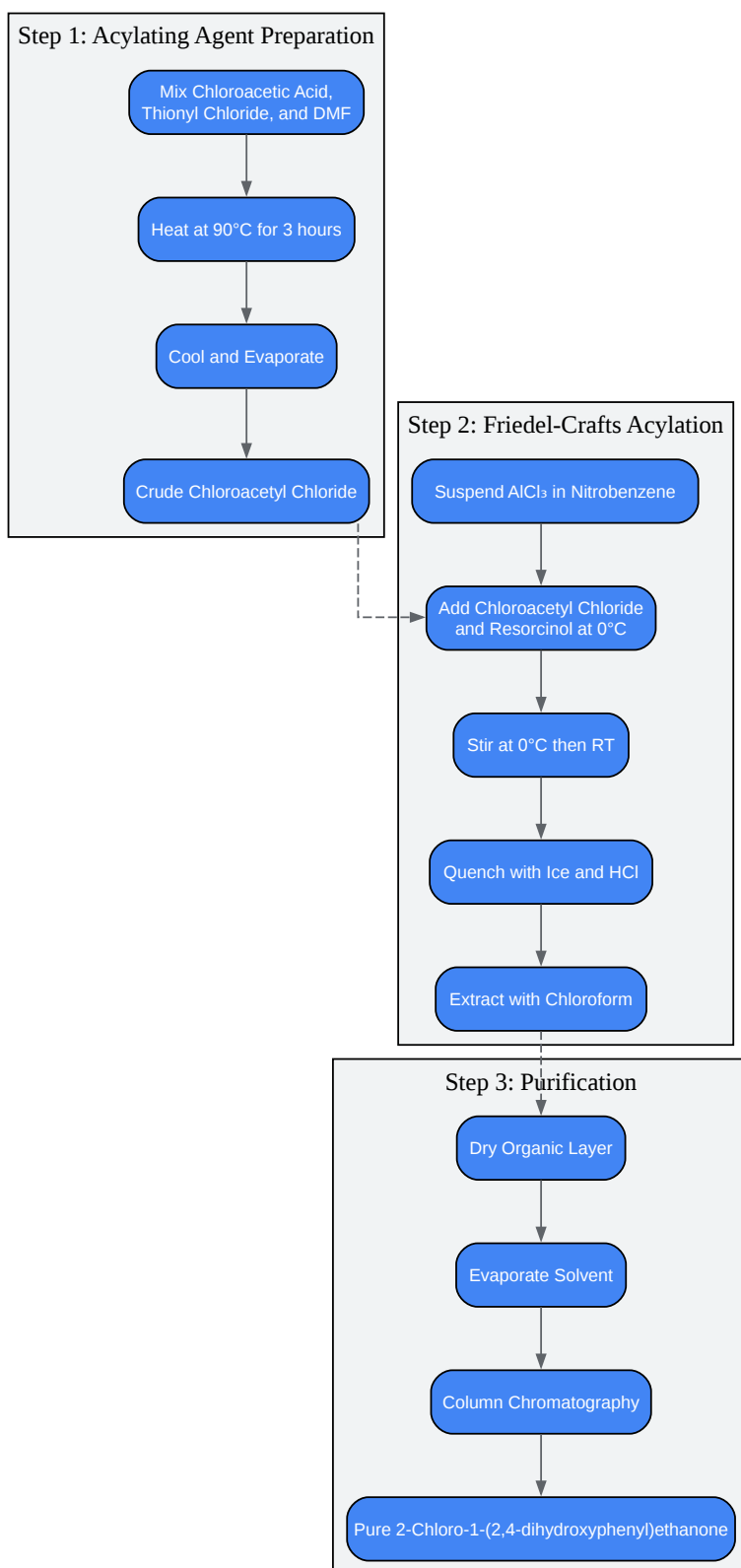
The synthesis of substituted chloroacetophenones typically involves a Friedel-Crafts acylation reaction. Understanding the synthetic pathway is crucial for process optimization and impurity profiling.

Proposed Synthesis of 2-Chloro-1-(2,4-diaminophenyl)ethanone

A plausible synthetic route to **2-Chloro-1-(2,4-diaminophenyl)ethanone** would involve the reduction of a dinitro precursor, 2-chloro-1-(2,4-dinitrophenyl)ethanone. This precursor would likely be synthesized via a Friedel-Crafts acylation of 1,3-dinitrobenzene with chloroacetyl chloride.

Diagram: Proposed Synthetic Pathway





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Sources

- [1. Synthesis routes of 2-Chloro-1-\(2,4-dihydroxyphenyl\)ethanone \[benchchem.com\]](#)
- [2. pharmaffiliates.com \[pharmaffiliates.com\]](#)
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